

Technical Guide: Safety Data for Tert-butyl 3-bromobenzylcarbamate

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Compound of Interest

Compound Name:	Tert-butyl 3-bromobenzylcarbamate
Cat. No.:	B061532

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Disclaimer: This document provides a summary of available safety and physical property data for **Tert-butyl 3-bromobenzylcarbamate** (CAS No. 171663-13-1). A complete, officially recognized Safety Data Sheet (SDS) from a manufacturer was not available in the public domain at the time of this writing. The information herein is aggregated from various chemical supplier databases and should be used for informational purposes only. It is not a substitute for a comprehensive risk assessment and the guidance of a certified safety professional.

This guide is intended for researchers, scientists, and drug development professionals who may be handling or considering the use of **Tert-butyl 3-bromobenzylcarbamate** in their work.

Chemical Identification

Parameter	Value
Chemical Name	Tert-butyl 3-bromobenzylcarbamate
Synonyms	tert-butyl N-[(3-bromophenyl)methyl]carbamate, N-Boc-3-bromobenzylamine
CAS Number	171663-13-1
Molecular Formula	C ₁₂ H ₁₆ BrNO ₂
Molecular Weight	286.17 g/mol

Physical and Chemical Properties

The following table summarizes the available physical and chemical property data for **Tert-butyl 3-bromobenzylcarbamate**.

Property	Value	Source
Boiling Point	370.3 °C at 760 mmHg	[1]
Flash Point	177.8 °C	[1]
Density	1.319 g/cm ³	[1]
Appearance	Data not available	
Solubility	Data not available	
Melting Point	Data not available	

Hazard and Safety Information

Limited hazard information is available for this compound. The primary identified hazard is oral toxicity.

Hazard Classification	Details
GHS Hazard Statement	H302: Harmful if swallowed
Hazard Pictogram	Warning
Hazard Code (obsolete)	Xn (Harmful)
Risk Statement (obsolete)	R22 (Harmful if swallowed)

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Handling and Storage

Parameter	Recommendation
Storage Temperature	2-8°C
Handling	Use in a well-ventilated area. Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE).

Toxicological and Exposure Data

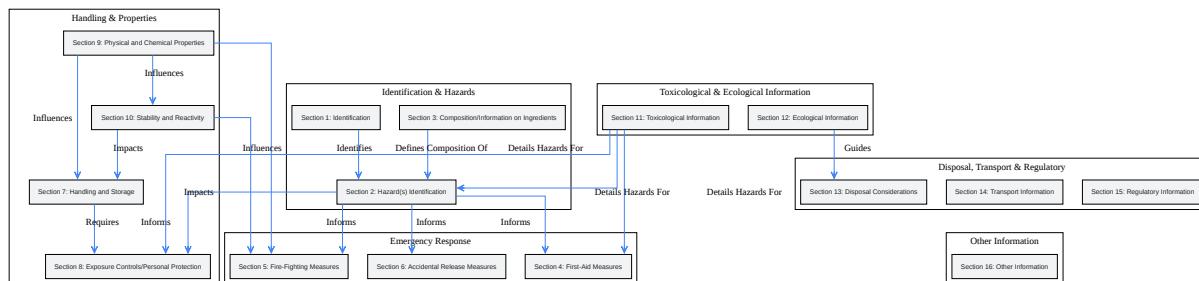
No quantitative toxicological data, such as LD50 or LC50 values, or occupational exposure limits were found in the available literature. The primary known toxicological effect is harm if swallowed.

Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented in this guide were not available in the public domain. The data is typically generated through standardized testing methods outlined by regulatory bodies such as the OECD (Organisation for Economic Co-operation and Development) for chemical safety.

Logical Structure of a Safety Data Sheet

A Safety Data Sheet follows a standardized 16-section format to ensure that information is presented in a consistent and easily understandable manner. The following diagram illustrates the logical flow and relationship between the key sections of an SDS.

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References

- 1. lookchem.com [lookchem.com]

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